

# 2,4-Dioxo-4-phenylbutanoic acid IUPAC name and synonyms

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## Compound of Interest

Compound Name: 2,4-Dioxo-4-phenylbutanoic acid

Cat. No.: B1221428

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## An In-depth Technical Guide to 2,4-Dioxo-4-phenylbutanoic Acid

This technical guide provides a comprehensive overview of **2,4-Dioxo-4-phenylbutanoic acid**, including its nomenclature, physicochemical properties, synthesis protocols, and biological activities. The information is tailored for researchers, scientists, and professionals in the field of drug development.

## Nomenclature

The compound is officially recognized by the International Union of Pure and Applied Chemistry (IUPAC) as **2,4-dioxo-4-phenylbutanoic acid**.<sup>[1][2][3]</sup> It is also widely known by several synonyms in scientific literature and chemical databases.

### Synonyms:

- Benzoylpyruvic acid<sup>[1][3][4]</sup>
- $\alpha,\gamma$ -Dioxobenzenebutanoic acid<sup>[1][5]</sup>
- Benzenebutanoic acid,  $\alpha,\gamma$ -dioxo-<sup>[1][3][4]</sup>
- DKA acid<sup>[3]</sup>
- 2-Hydroxy-4-oxo-4-phenyl-but-2-enoic acid<sup>[3][4]</sup>

## Physicochemical Properties

A summary of the key quantitative data for **2,4-Dioxo-4-phenylbutanoic acid** is presented in the table below for easy reference and comparison.

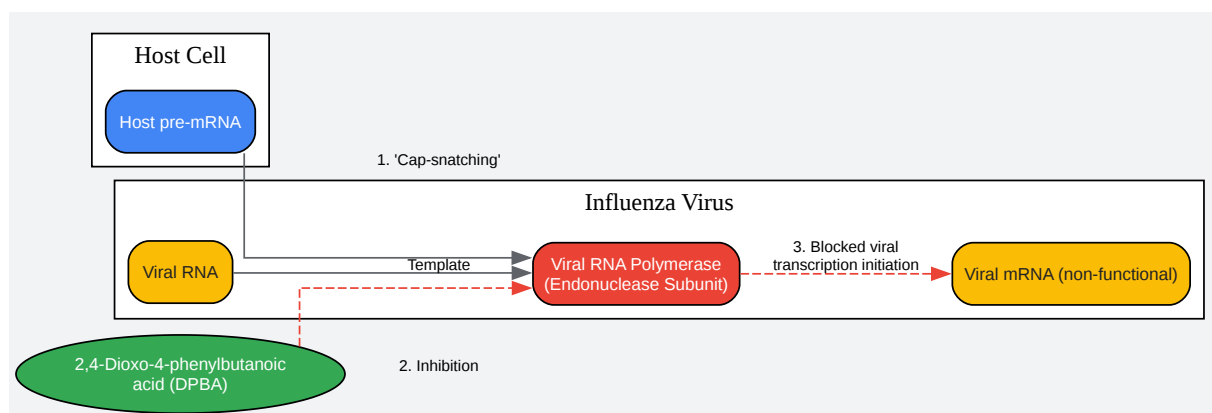
Property	Value	Source
CAS Number	5817-92-5	[1][2][5][6][7]
Molecular Formula	C <sub>10</sub> H <sub>8</sub> O <sub>4</sub>	[2][3][4][5]
Molecular Weight	192.17 g/mol	[1][2][3][5]
IUPAC Name	2,4-dioxo-4-phenylbutanoic acid	[1][2][3]
Melting Point	150 °C	[5]
Form	Solid	[4]
Purity	Typically >95% - 98%	[1][4][7]
InChI Key	JGKFWCXVYCDKDU-UHFFFAOYSA-N	[1][3][4]
SMILES	<chem>O=C(O)C(CC(C1=CC=CC=C1)=O)=O</chem>	[2][3][5]

## Biological Activity and Mechanism of Action

**2,4-Dioxo-4-phenylbutanoic acid** and its derivatives are recognized for their antiviral properties, particularly against influenza viruses.[5][8] These compounds function by inhibiting the cap-dependent endonuclease activity of the viral transcriptase complex.[8] This "cap-snatching" mechanism is essential for the virus to transcribe its genetic material, and its inhibition effectively halts viral replication.[8][9]

The molecule exhibits tautomerism, existing in both a more stable ketone form and a less stable enol form.[5] This characteristic is crucial for its chemical reactivity and biological interactions.

The following diagram illustrates the proposed mechanism of action where **2,4-Dioxo-4-phenylbutanoic acid** inhibits the viral endonuclease, thereby preventing the "cap-snatching" process required for viral mRNA synthesis.



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Caption: Mechanism of influenza virus inhibition by **2,4-Dioxo-4-phenylbutanoic acid**.

## Experimental Protocols

### Synthesis of Ethyl 2,4-dioxo-4-arylbutanoates (Derivatives)

A general procedure for the synthesis of ethyl 2,4-dioxo-4-arylbutanoates, which are derivatives of the core compound, has been described.[10] This method involves the reaction of appropriate acetophenones with diethyl oxalate.

Materials:

- Diethyl oxalate
- Substituted acetophenones
- Sodium ethoxide (NaOEt) in dried ethanol

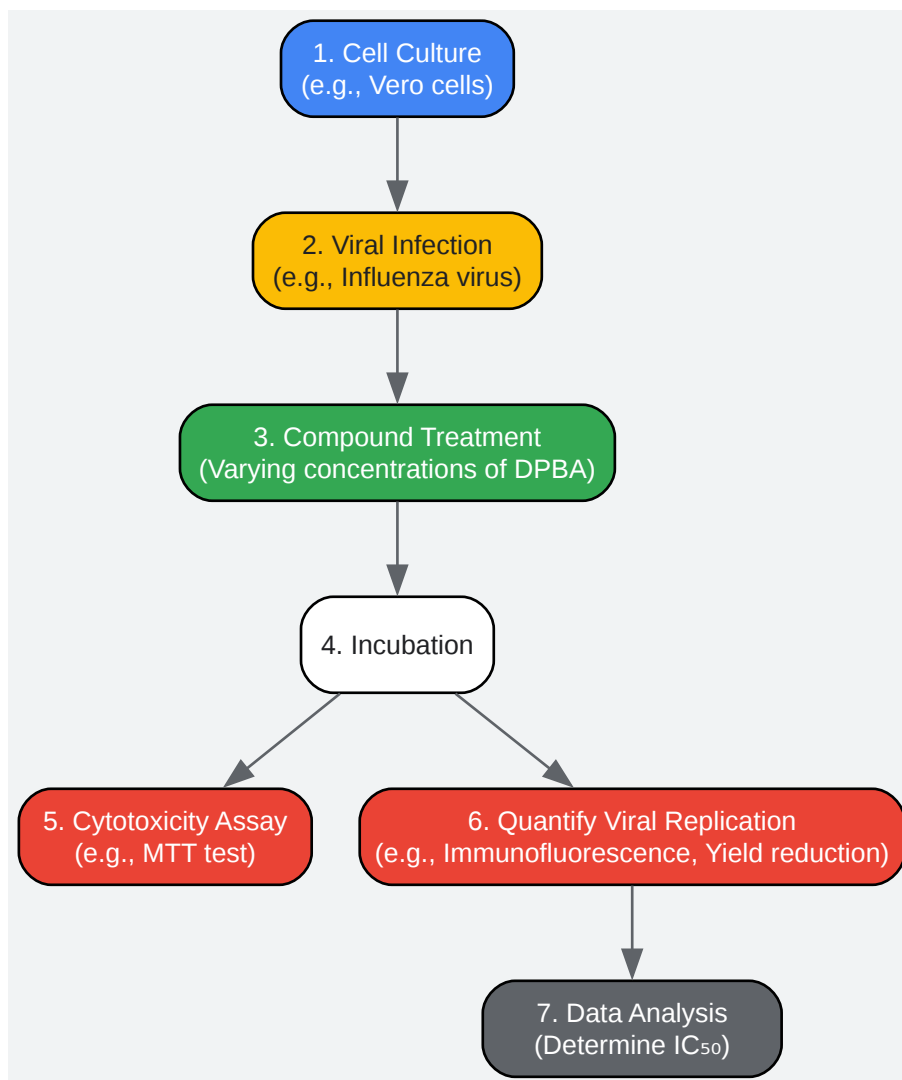
- Sulfuric acid
- Dichloromethane
- Sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Ethanol (for recrystallization)

#### Procedure:

- A mixture of diethyl oxalate (10 mmol) and the appropriate acetophenone (10 mmol) is added dropwise to a stirred solution of freshly prepared sodium ethoxide (10 mmol of Na in 10 mL of dried ethanol).
- The reaction mixture is stirred overnight.
- Following the overnight stirring, the mixture is heated to 80 °C for 30 minutes.
- The mixture is then acidified with sulfuric acid to a pH of 2.
- The product is extracted with dichloromethane.
- The organic phase is dried over sodium sulfate.
- The solvent is evaporated under vacuum.
- The final product is purified by recrystallization from ethanol.[10]

## Antiviral Activity Assay (General Workflow)

The antiviral properties of compounds like **2,4-dioxo-4-phenylbutanoic acid** can be evaluated in cell culture.[8][9] A general workflow for such an assay is outlined below.



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Caption: General workflow for assessing in vitro antiviral activity.

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